Sulfaethoxypyridazine spectral data

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Compound Focus: **Sulfaethoxypyridazine**

CAS No.: 963-14-4
Cat. No.: S592505

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Chemical Structure and Identifiers

The table below summarizes the key identifying information and structural data available for **Sulfaethoxypyridazine**.

Property	Details
IUPAC Name	4-amino-N-(6-ethoxypyridazin-3-yl)benzenes-1-sulfonamide [1]
Chemical Formula	$C_{12}H_{14}N_4O_3S$ [1]
Average Molecular Weight	294.33 g/mol [1]
CAS Registry Number	963-14-4 [1] [2]
SMILES	`CCOc1ccc(NS(=O)(=O)c2ccc(N)cc2)nn1` [2]
InChI Key	FFJIWWBSBCOKLS-UHFFFAOYSA-N [1] [2]
Canonical SMILES	CCOC1=CC=C(NS(=O)(=O)C2=CC=C(N)C=C2)N=N1 [1]

Analytical Techniques and Suggested Approaches

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While specific spectral details are not listed in the search results, the compound is recognized as suitable for standard analytical techniques.

- **Suitability for Chromatography**: **Sulfaethoxypyridazine** is indicated as being suitable for analysis using **HPLC** and **gas chromatography (GC)** [2].
- **Mass Spectrometry (MS)**: The availability of a chemical formula and structure suggests that data could be obtained experimentally using **LC-MS/MS**. The search results provide an example of a multi-residue method for veterinary drugs in chicken, which, while not listing **Sulfaethoxypyridazine** specifically, outlines a robust UHPLC/MS/MS workflow that could be adapted for this compound [3].

Experimental Workflow for Characterization

The following diagram outlines a general experimental workflow you could follow to characterize **Sulfaethoxypyridazine**, based on common laboratory practices.

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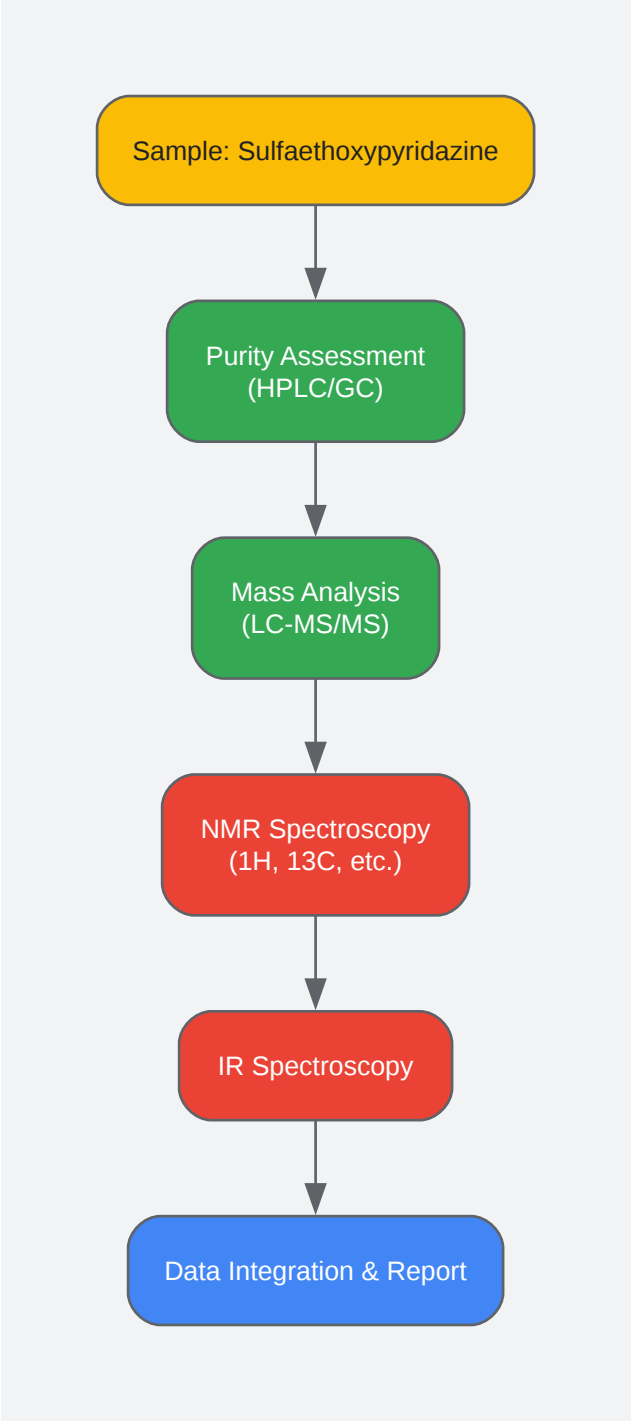

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A proposed workflow for the spectral characterization of ***Sulfaethoxypyridazine****.*

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References

1. Sulfaethoxypyridazine: Uses, Interactions, Mechanism of ... [go.drugbank.com]

2. Sulfaethoxypyridazine analytical standard 963-14-4 [sigmaaldrich.com]

3. The Analysis of Veterinary Drugs in Chicken [azom.com]

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